

Solid-Phase Extraction of 7-Hydroxy Doxazosin from Urine: Application Notes and Protocols

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Compound of Interest

Compound Name: **7-Hydroxy Doxazosin**

Cat. No.: **B562894**

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Introduction

Doxazosin, a quinazoline compound, is a selective alpha-1 adrenergic receptor antagonist widely used in the management of hypertension and benign prostatic hyperplasia (BPH). Following administration, doxazosin undergoes extensive metabolism in the liver, with one of its major metabolites being **7-Hydroxy Doxazosin**. The analysis of this metabolite in urine is crucial for pharmacokinetic studies, drug metabolism research, and clinical monitoring. Solid-phase extraction (SPE) is a highly effective technique for the selective extraction and concentration of **7-Hydroxy Doxazosin** from complex biological matrices like urine, enabling accurate and sensitive downstream analysis by methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

This document provides a detailed application note and a comprehensive protocol for the solid-phase extraction of **7-Hydroxy Doxazosin** from human urine. The described method is based on the principles of mixed-mode cation exchange solid-phase extraction, which is well-suited for the retention of compounds like **7-Hydroxy Doxazosin** that possess both hydrophobic characteristics and a basic amine group.

Data Presentation

The following table summarizes the hypothetical performance data for the described solid-phase extraction method. These values are provided as an example of the expected

performance from a validated method and should be verified through in-house validation studies.

| Parameter | Result |
|-------------------------------|---------------------|
| Analyte | 7-Hydroxy Doxazosin |
| Matrix | Human Urine |
| Extraction Recovery | > 85% |
| Limit of Detection (LOD) | 0.1 ng/mL |
| Limit of Quantification (LOQ) | 0.5 ng/mL |
| Linearity (r^2) | > 0.99 |
| Precision (%RSD) | < 15% |

Experimental Protocols

Materials and Reagents

- SPE Cartridge: Mixed-Mode Cation Exchange (e.g., Oasis MCX, Strata-X-C) or Hydrophilic-Lipophilic Balanced (e.g., Oasis HLB) SPE cartridges, 30 mg/1 mL.
- **7-Hydroxy Doxazosin** analytical standard
- Internal Standard (IS): A structurally similar compound, such as a stable isotope-labeled **7-Hydroxy Doxazosin** or another suitable analog.
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic Acid (ACS grade)
- Ammonium Hydroxide (ACS grade)
- Deionized Water (18.2 MΩ·cm)

- Phosphate Buffer (0.1 M, pH 6.0)
- Human Urine (drug-free)

Equipment

- SPE Vacuum Manifold
- Vortex Mixer
- Centrifuge
- Nitrogen Evaporation System
- Analytical Balance
- pH Meter
- LC-MS/MS System

Sample Pre-treatment

- Thaw frozen urine samples at room temperature.
- Vortex the samples to ensure homogeneity.
- Centrifuge the urine samples at 4000 rpm for 10 minutes to pellet any particulate matter.
- To 1 mL of the supernatant, add 1 mL of 0.1 M phosphate buffer (pH 6.0).
- Spike with an appropriate amount of internal standard.
- Vortex the mixture for 30 seconds.

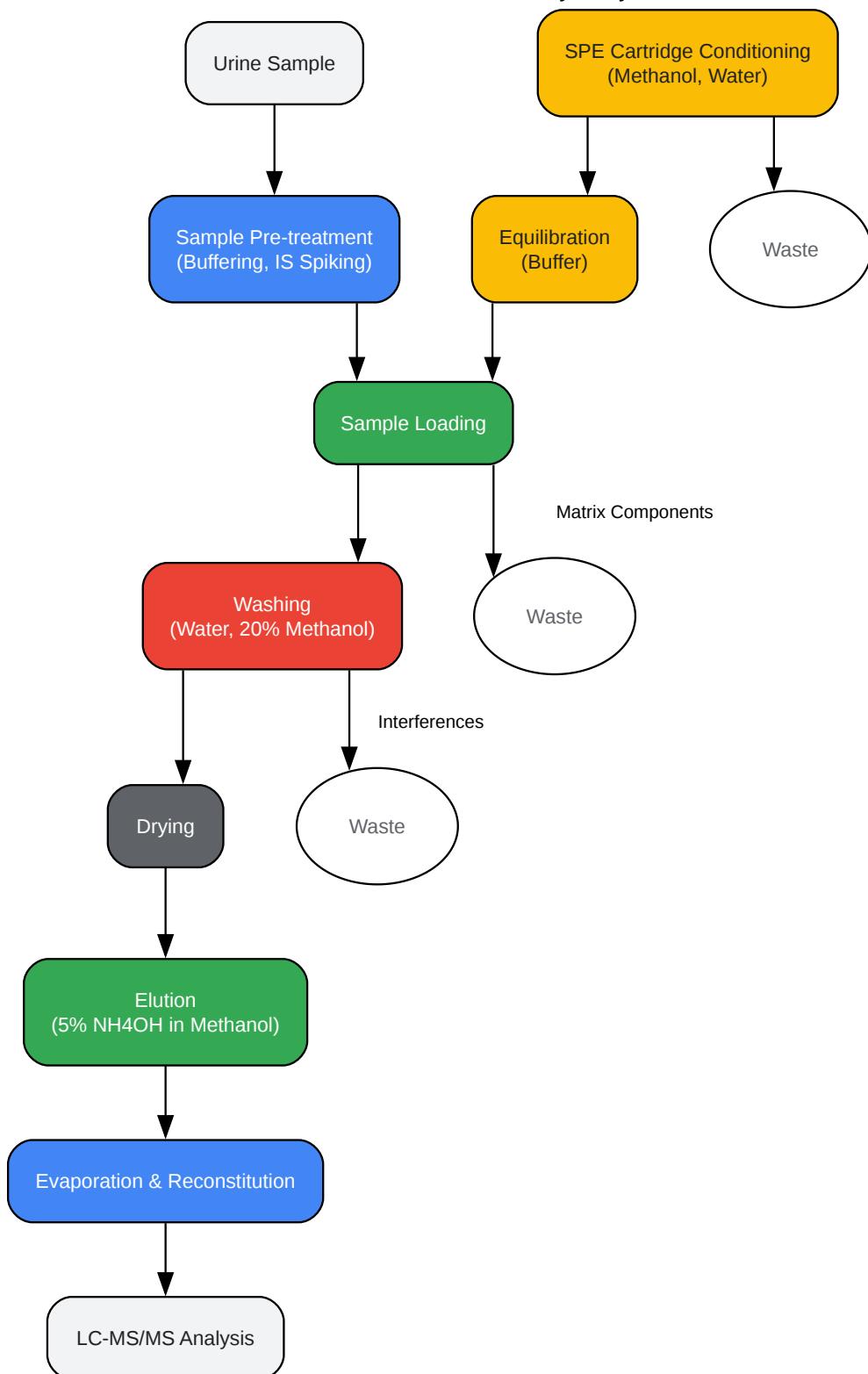
Solid-Phase Extraction (SPE) Protocol

- Conditioning: Condition the SPE cartridge by passing 1 mL of methanol followed by 1 mL of deionized water. Do not allow the sorbent to dry.
- Equilibration: Equilibrate the cartridge with 1 mL of 0.1 M phosphate buffer (pH 6.0).

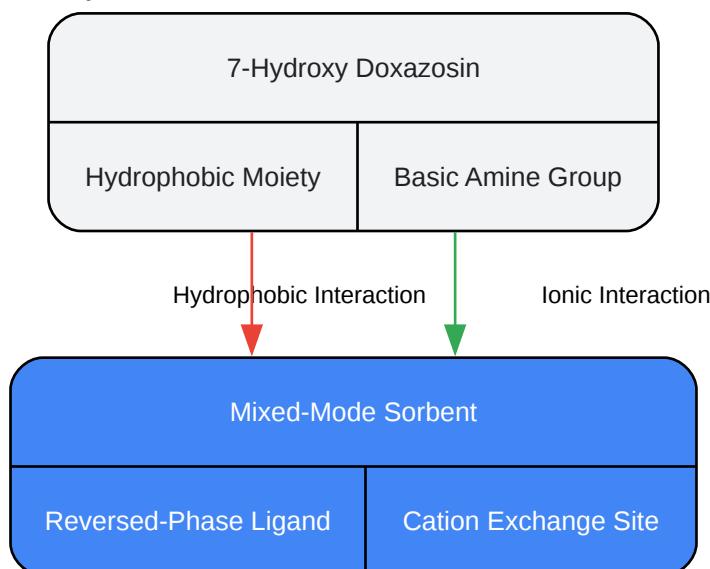
- Loading: Load the pre-treated urine sample onto the SPE cartridge at a slow and steady flow rate (approximately 1 mL/min).
- Washing:
 - Wash the cartridge with 1 mL of deionized water to remove salts and other polar interferences.
 - Wash the cartridge with 1 mL of 20% methanol in water to remove less hydrophobic interferences.
- Drying: Dry the SPE cartridge under vacuum for 5-10 minutes to remove any residual wash solvents.
- Elution: Elute the **7-Hydroxy Doxazosin** and internal standard from the cartridge with 1 mL of 5% ammonium hydroxide in methanol into a clean collection tube.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the dried residue in 100 µL of the mobile phase used for the LC-MS/MS analysis.
 - Vortex the reconstituted sample and transfer it to an autosampler vial for analysis.

Visualizations

Solid-Phase Extraction Workflow for 7-Hydroxy Doxazosin

[Click to download full resolution via product page](#)**Caption: SPE Workflow for 7-Hydroxy Doxazosin.**

Analyte-Sorbent Interaction in Mixed-Mode SPE

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